

Synthesis and characterization of novel 5-Vinylbenzo[d]dioxole derivatives

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Compound of Interest

Compound Name: 5-Vinylbenzo[d][1,3]dioxole

Cat. No.: B1345675

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An In-depth Technical Guide to the Synthesis and Characterization of Novel 5-Vinylbenzo[d]dioxole Derivatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and characterization of novel 5-vinylbenzo[d]dioxole derivatives. The benzo[d]dioxole scaffold is a significant pharmacophore found in numerous biologically active natural and synthetic compounds.^{[1][2]} The introduction of a vinyl group at the 5-position offers a versatile handle for further synthetic modifications, making these derivatives valuable building blocks in drug discovery.

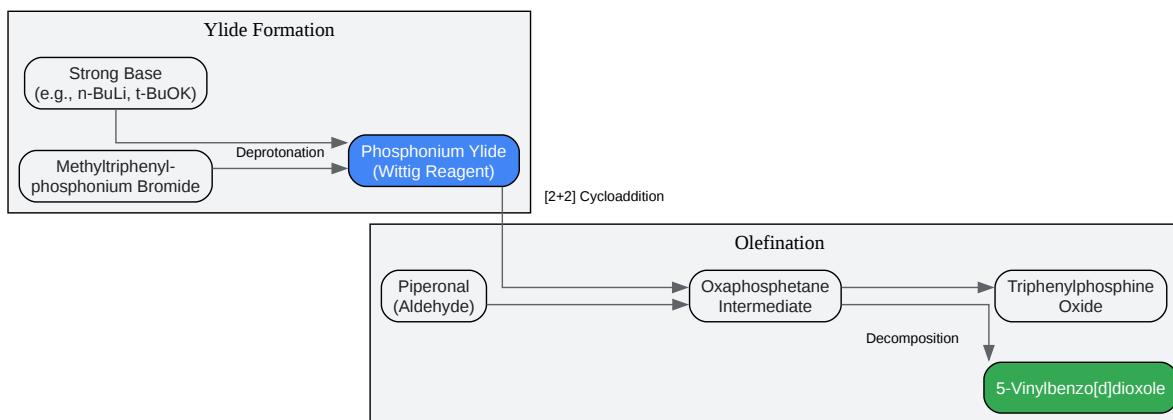
This document details established synthetic methodologies, including the Wittig reaction and the Heck cross-coupling reaction, complete with experimental protocols. It also outlines the standard analytical techniques for the structural elucidation and characterization of these novel compounds. All quantitative data is presented in structured tables for clarity and comparative analysis.

Synthetic Pathways

The synthesis of 5-vinylbenzo[d]dioxole derivatives is most commonly achieved through two primary methods: the Wittig reaction starting from piperonal (benzo[d][3][4]dioxole-5-carbaldehyde) or the Heck coupling of a halogenated safrole derivative.

Synthesis via Wittig Reaction

The Wittig reaction is a robust method for creating alkenes by reacting a phosphorus ylide with an aldehyde or ketone.^{[5][6]} In this context, piperonal serves as a readily available starting material.^[1] The reaction involves the formation of a phosphonium ylide from a phosphonium salt, which then reacts with piperonal to yield the desired 5-vinylbenzo[d]dioxole derivative.^[6] ^[7]

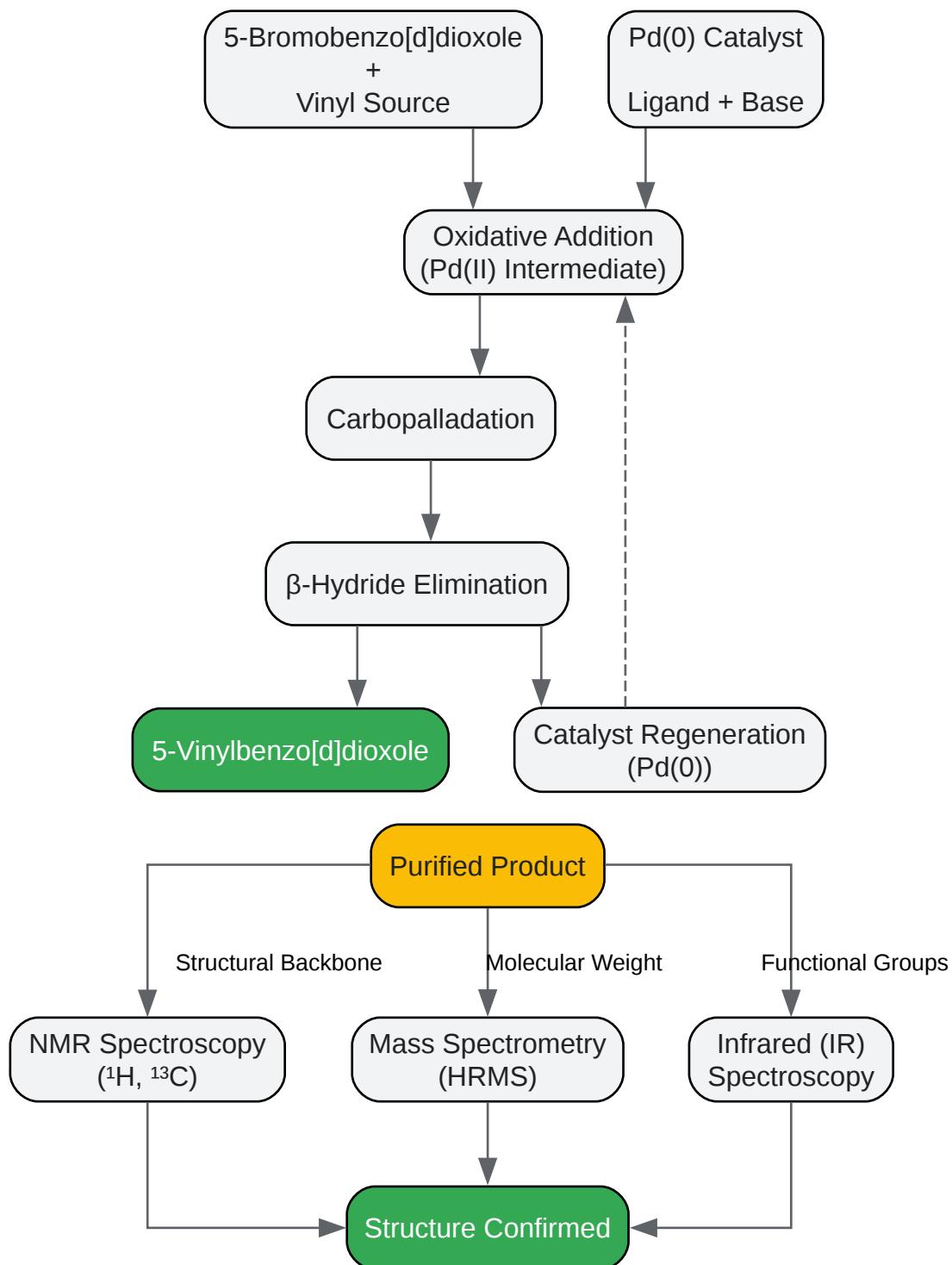


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Caption: Synthetic pathway for 5-Vinylbenzo[d]dioxole via the Wittig reaction.

Synthesis via Heck Coupling

The Mizoroki-Heck reaction is a palladium-catalyzed cross-coupling reaction between an unsaturated halide and an alkene.^{[8][9]} This method allows for the introduction of a vinyl group onto the benzodioxole ring. A common starting material for this route is 5-bromobenzo[d][3][4]dioxole, which can be coupled with a vinyl source, such as vinylboronic acid or ethylene, in the presence of a palladium catalyst and a base.^[3]

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